

# Physical and chemical properties of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl

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## Compound of Interest

	Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride
Compound Name:	
Cat. No.:	B010288

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## Technical Guide: Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride**. It includes key data, experimental protocols, and visualizations to support its application in research and development.

## Core Physical and Chemical Properties

**Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride** is a chemical compound often utilized as an intermediate in organic synthesis, particularly in the preparation of pharmaceuticals.<sup>[1]</sup> Its hydrochloride salt form typically enhances solubility and stability, making it suitable for various reaction conditions.<sup>[2]</sup>

## Data Presentation

The quantitative properties of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	103565-40-8	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C11H16CINO2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	229.7032 g/mol	<a href="#">[3]</a>
Appearance	White to off-white crystal or crystalline powder	<a href="#">[1]</a>
Solubility	Soluble in water; not soluble in organic solvents	<a href="#">[1]</a>
Storage Conditions	Recommended storage at < -15°C or between 2-8°C	<a href="#">[4]</a>
IUPAC Name	methyl 3-(4-(aminomethyl)phenyl)propanoate;hydrochloride	N/A
SMILES String	<chem>O=C(OC)CCC1=CC=C(CN)C=C1.[H]Cl</chem>	<a href="#">[3]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl are crucial for its effective use and characterization.

### Synthesis Protocol

A general method for the preparation of **Methyl 3-(4-(aminomethyl)phenyl)propanoate hydrochloride** involves the reaction of its free base form, Methyl 3-(4-(aminomethyl)phenyl)propanoate, with hydrochloric acid.[\[1\]](#)

General Procedure:

- Dissolution: Dissolve Methyl 3-(4-(aminomethyl)phenyl)propanoate in a suitable solvent.
- Acidification: Add a stoichiometric amount of hydrochloric acid (HCl) to the solution. The reaction is typically carried out under controlled temperature conditions.[\[1\]](#)

- Crystallization: The hydrochloride salt will precipitate out of the solution. The mixture may be cooled to enhance crystallization.
- Isolation and Purification: The resulting solid is collected by filtration, washed with a cold solvent to remove impurities, and then dried under vacuum. Recrystallization from a suitable solvent system can be performed for further purification.

## Analytical Protocols

The characterization and purity assessment of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl can be performed using standard analytical techniques.

### High-Performance Liquid Chromatography (HPLC):

HPLC is a common method for assessing the purity of pharmaceutical intermediates.

- Column: A C18 reversed-phase column is often suitable.
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer with adjusted pH) and an organic solvent like acetonitrile or methanol.
- Detection: UV detection at a wavelength where the compound has significant absorbance (e.g., 254 nm).
- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent.
- Analysis: The retention time and peak purity are analyzed to determine the identity and purity of the compound.

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR is used to confirm the chemical structure of the compound.

- $^1\text{H}$  NMR: Provides information about the number and types of protons in the molecule.
- $^{13}\text{C}$  NMR: Provides information about the carbon skeleton.

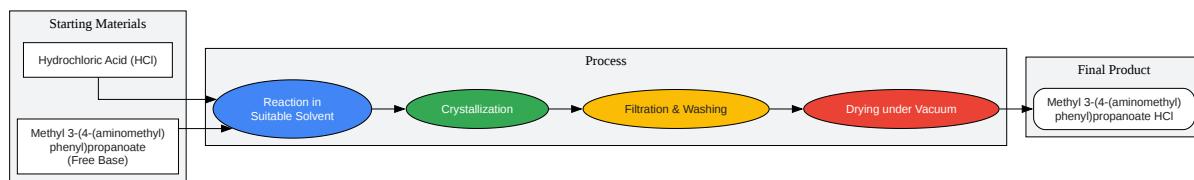
- Sample Preparation: A small amount of the compound is dissolved in a deuterated solvent (e.g., D<sub>2</sub>O, DMSO-d<sub>6</sub>).

### Mass Spectrometry (MS):

MS is used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.

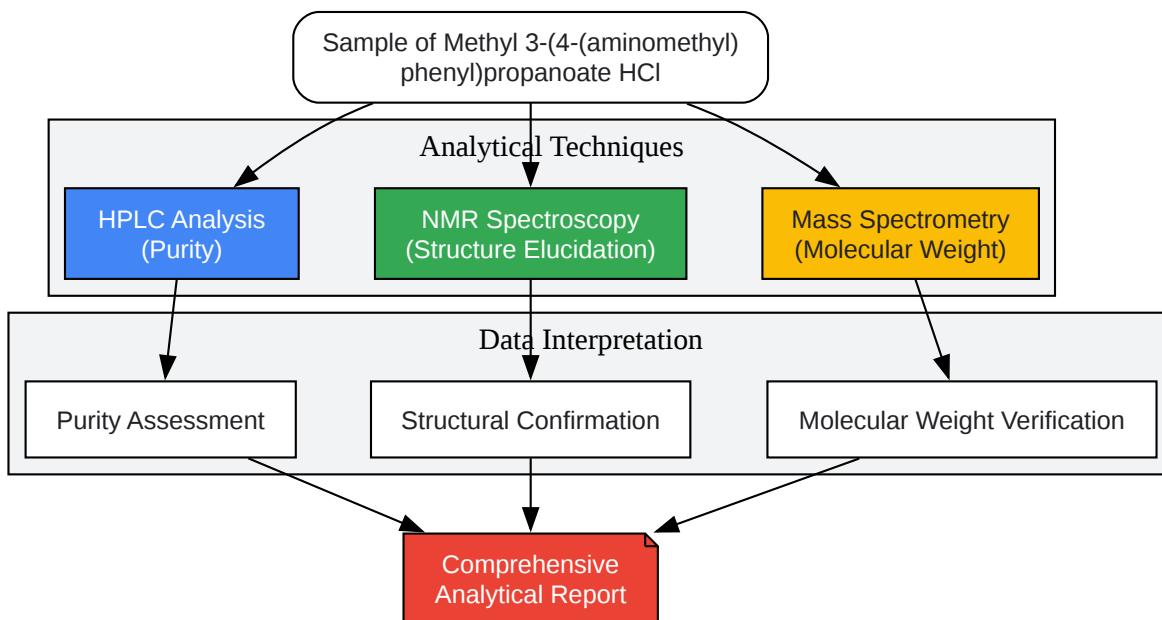
## Visualizations

The following diagrams illustrate key workflows related to Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl.



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Caption: General workflow for the synthesis of Methyl 3-(4-(aminomethyl)phenyl)propanoate HCl.



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Caption: Workflow for the analytical characterization of the final product.

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## References

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